Introduction: The Significance of the Dicyclopropylmethyl Moiety

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Compound of Interest

Compound Name:	*(Dicyclopropylmethyl)amine Hydrochloride*
CAS No.:	*13375-29-6; 51043-72-2*
Cat. No.:	*B2972368*

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The dicyclopropylmethyl group is a fascinating structural motif in medicinal chemistry. The two cyclopropyl rings introduce a high degree of three-dimensionality and conformational rigidity around the central carbon. This unique stereoelectronic profile can significantly influence a molecule's binding affinity to biological targets, improve metabolic stability by sterically shielding the amine, and enhance pharmacokinetic properties. As a result, **(Dicyclopropylmethyl)amine Hydrochloride** serves as a valuable starting material for synthesizing novel therapeutic agents and agrochemicals.[1] This guide elucidates its chemical properties, synthesis, analytical characterization, and safe handling protocols.

Physicochemical and Structural Properties

The hydrochloride salt form enhances the compound's stability and aqueous solubility compared to its free base, making it more amenable to handling and use in various reaction conditions. Key properties are summarized below.

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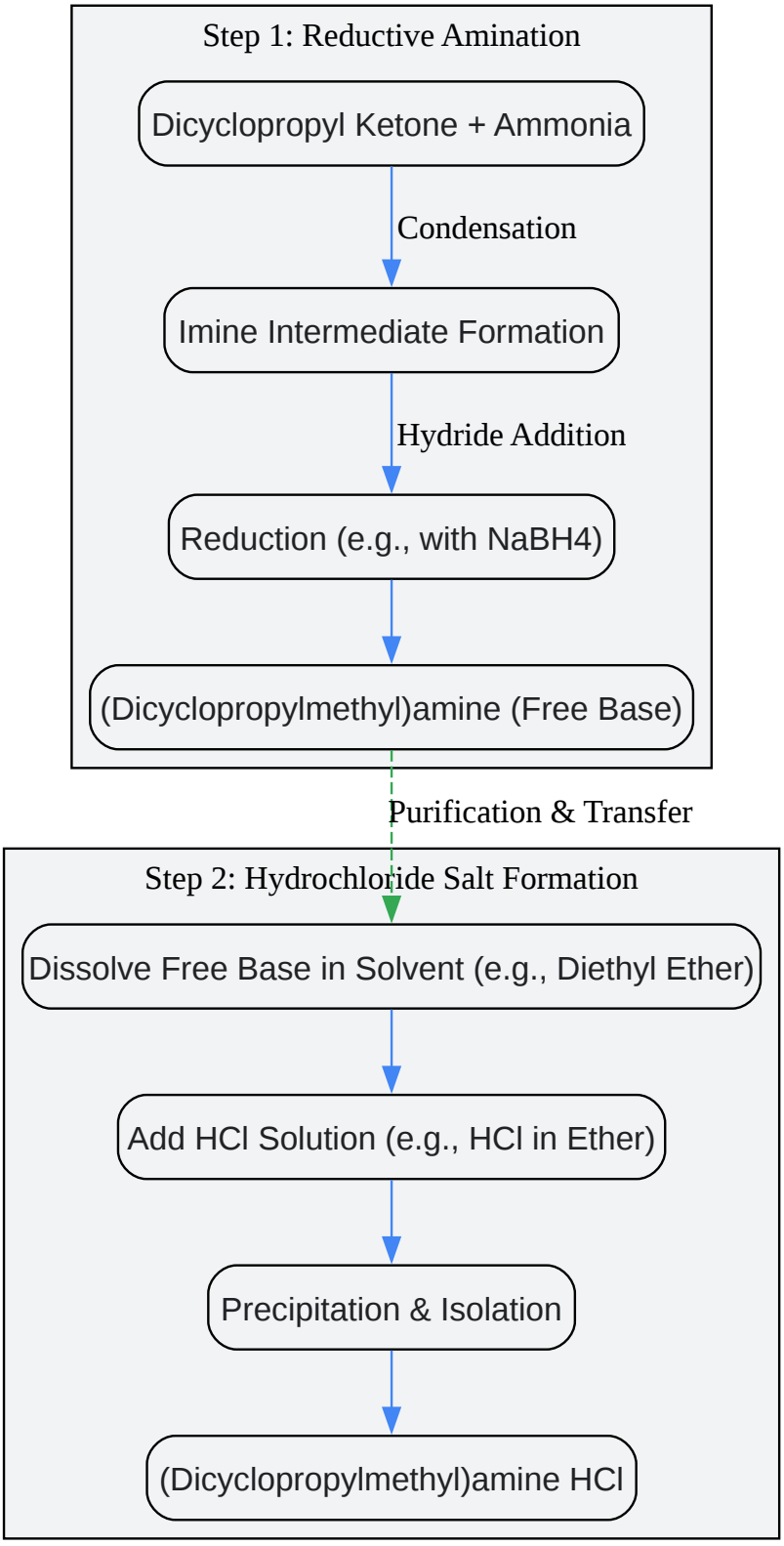
Property	Value	Source / Method
CAS Number	51043-72-2	-
Molecular Formula	$C_7H_{14}ClN$	Calculated
Molecular Weight	147.65 g/mol	Calculated from Free Base[2]
Free Base CAS	13375-29-6	[2][3]
Free Base Formula	$C_7H_{13}N$	[2][3]
Free Base Mol. Wt.	111.19 g/mol	[2]
Appearance	White to off-white solid (Predicted)	Inferred from similar amine hydrochlorides
Solubility	Soluble in water and polar organic solvents (e.g., Methanol)	Inferred from structure
InChI Key (Free Base)	GDGUATCKWWKTLM-UHFFFAOYSA-N	[3]

Synthesis and Purification

The most direct and scalable synthesis of (Dicyclopropylmethyl)amine involves the reductive amination of dicyclopropyl ketone. The subsequent conversion to the hydrochloride salt is a standard acid-base reaction. This two-step process is reliable and provides high yields of the desired product.

Logical Workflow for Synthesis and Salt Formation

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Caption: Synthesis workflow from ketone to hydrochloride salt.

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Experimental Protocol: Synthesis

Objective: To synthesize **(Dicyclopropylmethyl)amine Hydrochloride** from Dicyclopropyl Ketone.

Part A: Synthesis of (Dicyclopropylmethyl)amine (Free Base)

- Reaction Setup: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve dicyclopropyl ketone (1.0 eq) in methanol (5-10 volumes).
- Ammonia Addition: To this solution, add ammonium acetate (3.0-5.0 eq). The use of an ammonium salt in the presence of a reducing agent serves as an in situ source of ammonia for imine formation.
- Reducing Agent: Cool the mixture to 0°C in an ice bath. Add sodium cyanoborohydride ($NaBH_3CN$) (1.5-2.0 eq) portion-wise. $NaBH_3CN$ is the preferred reducing agent as it is selective for the imine over the ketone, minimizing side reactions.
- Reaction: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC or GC-MS until the starting ketone is consumed.
- Work-up: Carefully quench the reaction by adding 1M HCl until the pH is acidic (pH ~2) to decompose any remaining reducing agent. Stir for 1 hour.
- Extraction (Base): Make the solution basic (pH >12) with 6M NaOH. Extract the aqueous layer with dichloromethane (3 x 5 volumes).[4] The use of a robust solvent like dichloromethane ensures efficient extraction of the amine.
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude (Dicyclopropylmethyl)amine free base.

Part B: Formation of the Hydrochloride Salt

- Dissolution: Dissolve the crude amine from Part A in anhydrous diethyl ether (Et_2O) (5-10 volumes).[1][5] The use of an anhydrous solvent is critical to prevent the introduction of

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water, which can affect crystallization.[1]

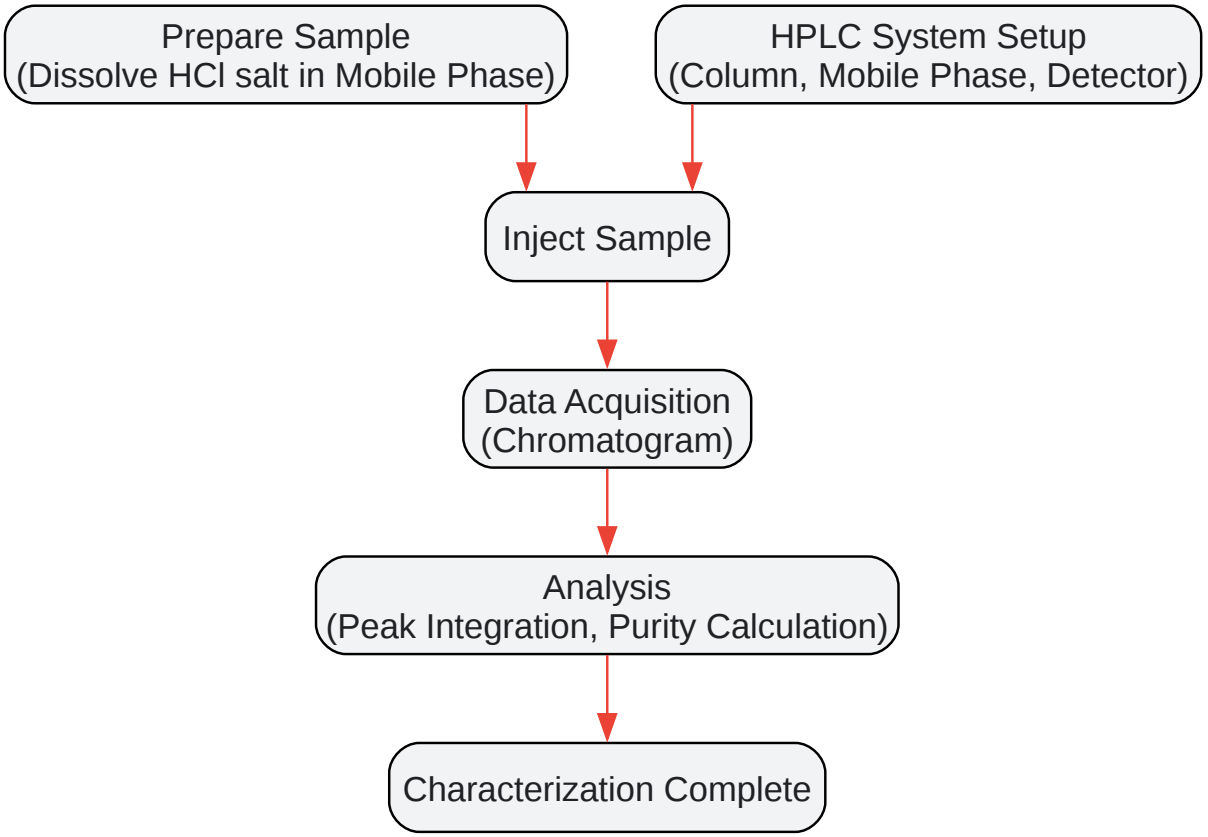
- Acidification: Cool the solution to 0°C. Slowly add a solution of 2M HCl in diethyl ether dropwise with stirring. A white precipitate will form immediately.
- Isolation: Continue stirring at 0°C for 1-2 hours to ensure complete precipitation.
- Filtration and Washing: Collect the solid product by vacuum filtration. Wash the filter cake with cold, anhydrous diethyl ether to remove any unreacted starting materials or impurities.
- Drying: Dry the resulting white solid under vacuum at room temperature to yield pure **(Dicyclopropylmethyl)amine Hydrochloride**.

Analytical Characterization

Confirming the identity and purity of the final product is a critical, self-validating step in any synthesis. High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of amine salts.

Analytical Workflow

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Caption: Standard workflow for HPLC purity analysis.

Protocol: Reverse-Phase HPLC Analysis

This protocol is adapted from established methods for analyzing similar amine compounds.[3]

- Instrumentation: A standard HPLC system with a UV detector.
- Column: Newcrom R1 reverse-phase column or equivalent C18 column (e.g., 4.6 x 150 mm, 5 µm).[3]
- Mobile Phase: Prepare an isocratic mobile phase consisting of Acetonitrile (MeCN) and Water (e.g., 70:30 v/v) with an acidic modifier. For UV detection, 0.1% phosphoric acid can be used. For MS-compatible analysis, 0.1% formic acid should be substituted.[3]

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- Sample Preparation: Accurately weigh and dissolve approximately 1 mg of **(Dicyclopropylmethyl)amine Hydrochloride** in 1 mL of the mobile phase.
- HPLC Conditions:
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: 25°C
  - Detector Wavelength: 210 nm (as the compound lacks a strong chromophore)
- Analysis: Run the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks.

Applications in Drug Discovery

(Dicyclopropylmethyl)amine and its derivatives are of significant interest in the pharmaceutical and agrochemical industries.[1] The amine serves as a crucial handle for further chemical modification, allowing its incorporation into larger, more complex molecules.

- Scaffold for Biologically Active Compounds: The dicyclopropylmethylamine moiety has been incorporated into compounds developed for the treatment of hepatitis C.[1]
- Neurological and Cardiovascular Applications: Related cyclopropylamine structures have been investigated for their effects on the central nervous and cardiovascular systems.[6]
- Metabolic "Hard Spot": The cyclopropyl groups are resistant to many common metabolic pathways (e.g., oxidation by cytochrome P450 enzymes). Incorporating this group can block metabolic degradation at that position, prolonging the half-life of a drug candidate.
- Pesticides and Insecticides: Derivatives have been patented for use as pest control agents and insecticides, highlighting the broad utility of this chemical class.[1]

Safety and Handling

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While a specific Safety Data Sheet (SDS) for CAS No. 51043-72-2 is not readily available, a hazard assessment can be made based on the free base and structurally similar amine hydrochlorides. The free base is classified as a flammable liquid that is harmful if swallowed and causes severe skin burns and eye damage.[7] The hydrochloride salt is expected to be a skin, eye, and respiratory irritant.[8][9][10]

Hazard Category	Classification & Precaution
Acute Toxicity (Oral)	Harmful if swallowed. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Skin Corrosion/Irritation	Causes skin irritation. Wear protective gloves and clothing.[8][9]
Eye Damage/Irritation	Causes serious eye irritation. Wear eye/face protection.[8][9]
Respiratory Irritation	May cause respiratory irritation. Use only outdoors or in a well-ventilated area. Avoid breathing dust.[8]

Handling and Storage Protocol

- Engineering Controls: Handle in a chemical fume hood to avoid inhalation of dust.[11]
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[9][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[11] The compound may be hygroscopic; storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[11]
- Spill Response: In case of a spill, avoid generating dust. Sweep up the material, place it in a suitable container for disposal, and ventilate the area.[9][11]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

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Conclusion

(Dicyclopropylmethyl)amine Hydrochloride is a valuable chemical intermediate whose unique structural properties make it a desirable building block in modern drug discovery and development. Its synthesis via reductive amination is straightforward, and its characterization can be reliably achieved using standard analytical techniques. By understanding its properties and adhering to strict safety protocols, researchers can effectively leverage this compound to explore novel chemical space and develop innovative, biologically active molecules.

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